

Application Notes and Protocols for Fasnall Benzenesulfonate in In Vivo Mouse Models

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Compound of Interest

Compound Name: *Fasnall benzenesulfonate*

Cat. No.: *B8069681*

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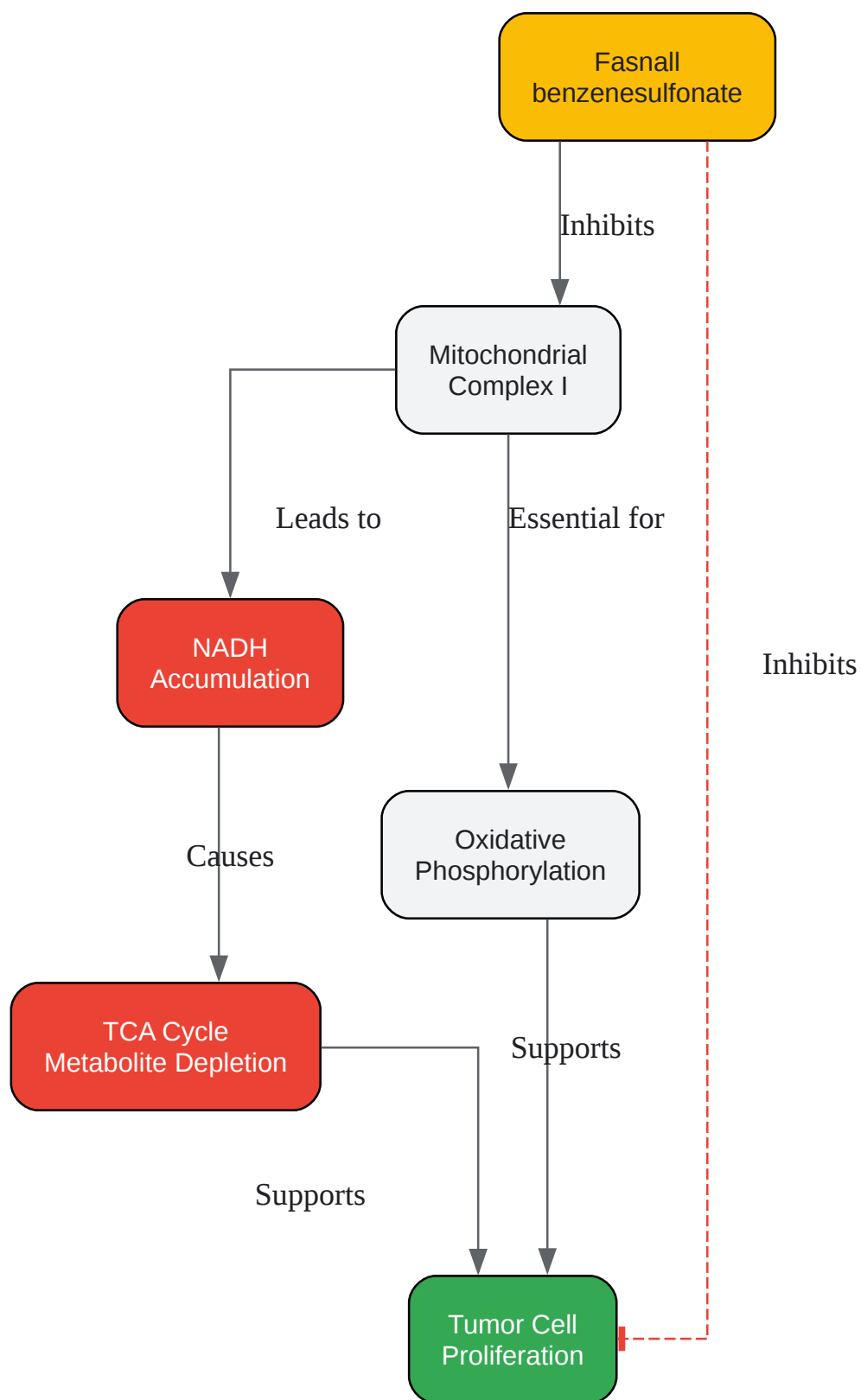
Introduction

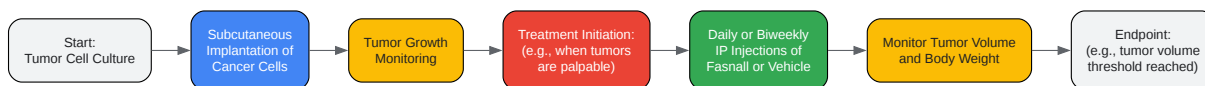
Fasnall benzenesulfonate is a small molecule inhibitor that has demonstrated potent anti-tumor activity in various cancer models. Initially identified as a Fatty Acid Synthase (FASN) inhibitor, recent studies have elucidated its primary mechanism of action as a ubiquinone-dependent inhibitor of mitochondrial Complex I.^{[1][2]} This inhibition leads to an accumulation of NADH and subsequent depletion of tricarboxylic acid (TCA) cycle metabolites, ultimately impairing the proliferation of cancer cells that are dependent on oxidative phosphorylation.^{[1][2]} Fasnall has shown efficacy in mouse xenograft models of breast cancer and melanoma, making it a compound of interest for preclinical cancer research.^{[1][3]}

These application notes provide detailed protocols for the use of **Fasnall benzenesulfonate** in in vivo mouse models, based on published research.

Mechanism of Action: Signaling Pathway

Fasnall benzenesulfonate exerts its anti-tumor effects by targeting the mitochondrial electron transport chain. By inhibiting Complex I, it disrupts the flow of electrons, leading to a cascade of metabolic changes within the cancer cell.





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References

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